

In-Depth Technical Guide: N-563 (CAS 140686-92-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N 563

Cat. No.: B1663612

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-563 is a synthetic chemical compound identified as an analog of 15-deoxyspergualin.[1] Unlike its parent compound, which is known for its immunosuppressive properties, N-563 exhibits potent immunostimulatory activity.[2] This unique characteristic has positioned N-563 as a compound of interest for its potential therapeutic applications in enhancing the body's immune response against infections. Research has specifically highlighted its efficacy in promoting resistance to opportunistic fungal pathogens such as *Candida albicans*. [2][3] This document provides a comprehensive technical overview of N-563, summarizing key research findings, experimental data, and methodologies.

Chemical Properties:

Property	Value
CAS Number	140686-92-6[1][4]
Molecular Formula	C15H29N5O5[1]
Molecular Weight	359.43 g/mol [1]

Biological Activity and Mechanism of Action

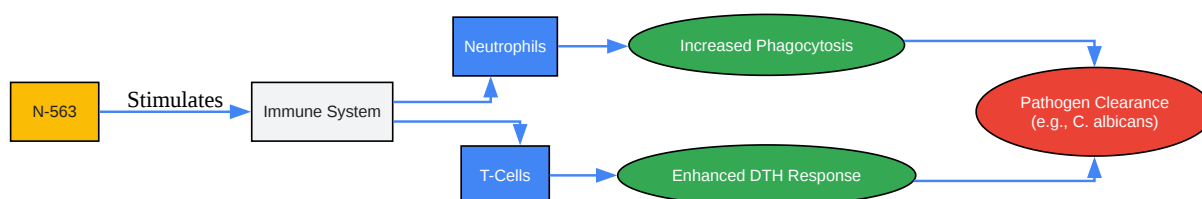
The primary documented biological effect of N-563 is its immunostimulatory capacity. The precise signaling pathways through which N-563 exerts its effects are not yet fully elucidated in publicly available research. However, experimental evidence points towards the modulation of key cellular components of the innate and adaptive immune systems.

The known immunostimulatory effects of N-563 include:

- **Augmented Neutrophil Phagocytic Activity:** N-563 has been shown to enhance the ability of neutrophils, a type of white blood cell, to engulf and destroy pathogens.[2]
- **Enhanced Delayed-Type Hypersensitivity (DTH) Reaction:** The compound strengthens the DTH response, a T-cell-mediated immune reaction important for combating intracellular pathogens.[2]

Based on these observations, a proposed, though not yet fully detailed, mechanism of action for N-563 is the upregulation of signaling pathways that govern the activation and effector functions of phagocytes and T-lymphocytes.

Logical Relationship of N-563's Immunostimulatory Action:



[Click to download full resolution via product page](#)

Caption: Logical flow of N-563's immunostimulatory effects.

Preclinical Data: In Vivo Efficacy Against *Candida albicans*

A pivotal study investigated the protective effects of N-563 against systemic *Candida albicans* infection in both normal and immunosuppressed mouse models. The findings from this

research are summarized below.

Table 1: Summary of In Vivo Efficacy of N-563 against C. albicans Infection in Mice[2]

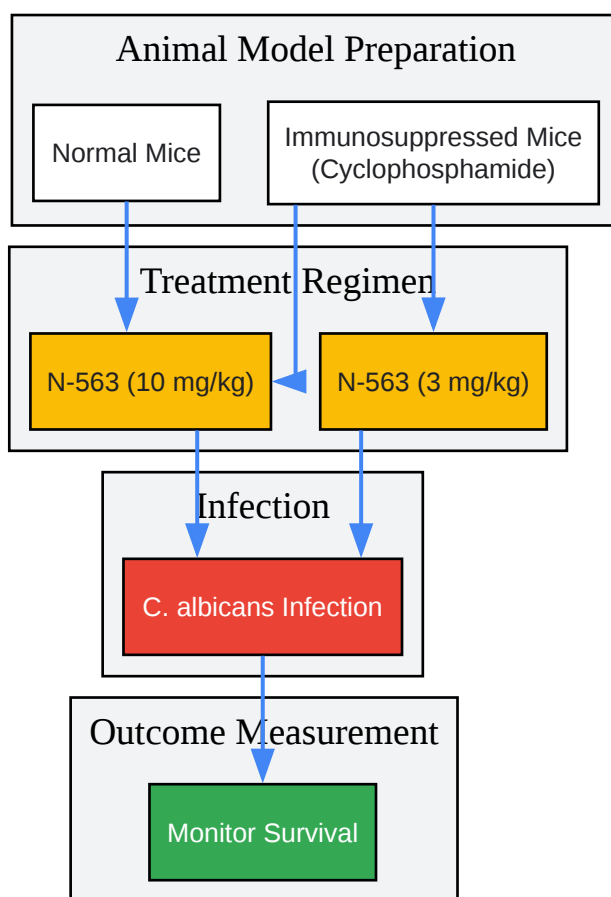
Animal Model	Treatment Group	Dosage	Duration	Outcome
Normal Mice	N-563	10 mg/kg	3 days prior to infection	Significantly prolonged survival time
Immunosuppressed Mice (Cyclophosphamide-treated)	N-563	3 mg/kg	3 days prior to infection	Significantly prolonged survival time
Immunosuppressed Mice (Cyclophosphamide-treated)	N-563	10 mg/kg	3 days prior to infection	Significantly prolonged survival time

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the primary research on N-563.

In Vivo Anti-Candida albicans Activity

Experimental Workflow for In Vivo Efficacy Study:



[Click to download full resolution via product page](#)

Caption: Workflow for the in vivo anti-Candida albicans study.

- **Animals:** The specific strain of mice used in the original study is not detailed in the available abstract.
- **Immunosuppression:** Mice were rendered immunosuppressed by a single dose of cyclophosphamide administered four days prior to infection.
- **Treatment:** N-563 was administered for three consecutive days before the fungal challenge.
- **Infection:** A systemic infection was induced with Candida albicans.
- **Endpoint:** The primary outcome measured was the survival time of the mice post-infection.

Neutrophil Phagocytic Activity Assay

While the exact protocol used for N-563 is not available, a general methodology for assessing neutrophil phagocytosis is as follows:

- **Neutrophil Isolation:** Neutrophils are isolated from the peripheral blood of treated and control animals.
- **Opsonization of Pathogens:** *Candida albicans* cells are opsonized with serum to facilitate phagocytosis.
- **Co-incubation:** Isolated neutrophils are co-incubated with the opsonized *C. albicans*.
- **Quantification:** The phagocytic activity is quantified by microscopy (counting the number of ingested yeast cells per neutrophil) or by flow cytometry using fluorescently labeled yeast.

Delayed-Type Hypersensitivity (DTH) Assay

A standard protocol for a DTH assay in mice is outlined below:

- **Sensitization:** Mice are sensitized by a subcutaneous injection of a specific antigen (in this case, related to *C. albicans*) emulsified in an adjuvant.
- **Challenge:** Several days after sensitization, the mice are challenged by injecting the antigen into a hind footpad or ear.
- **Measurement:** The DTH response is quantified by measuring the increase in footpad or ear thickness at 24 to 72 hours after the challenge, which is indicative of the inflammatory response.

Conclusion and Future Directions

N-563 is a promising immunostimulatory compound with demonstrated in vivo efficacy against a significant fungal pathogen. Its ability to enhance neutrophil and T-cell responses suggests a broad potential for applications in infectious diseases and potentially in immuno-oncology.

Future research should focus on:

- **Elucidating the Molecular Target and Signaling Pathway:** Identifying the specific cellular receptors and downstream signaling cascades activated by N-563 is crucial for a complete

understanding of its mechanism of action.

- **Cytokine Profiling:** A detailed analysis of the cytokine and chemokine profiles induced by N-563 would provide further insight into its immunomodulatory effects.
- **Broader Efficacy Studies:** Investigating the efficacy of N-563 against other pathogens, including bacteria and viruses, would expand its potential therapeutic applications.
- **Pharmacokinetics and Toxicology:** Comprehensive studies on the absorption, distribution, metabolism, excretion, and toxicity of N-563 are necessary for its further development as a therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phagocytosis Assay - National Cancer Institute's Nanotechnology Characterization Laboratory Assay Cascade Protocols - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. The novel immunostimulant N-563, an analogue of deoxyspergualin, promotes resistance to *Candida albicans* infection in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. A Novel Immunocompetent Mouse Model for Testing Antifungal Drugs Against Invasive *Candida albicans* Infection - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: N-563 (CAS 140686-92-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663612#n-563-cas-140686-92-6-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com